

# The Chemical Architecture and Biological Significance of Kopsine: A Technical Guide

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## Compound of Interest

Compound Name: *Kopsine*

Cat. No.: *B1673751*

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## Abstract

**Kopsine**, a complex heptacyclic indole alkaloid, stands as a molecule of significant interest within the scientific community. Isolated from plants of the *Kopsia* genus, this natural product showcases a unique and challenging chemical architecture that has intrigued synthetic chemists for decades. Beyond its structural complexity, **Kopsine** and its congeners exhibit a range of promising biological activities, including anti-inflammatory, cardiovascular, and vasorelaxant effects. This technical guide provides an in-depth exploration of the chemical structure of **Kopsine**, presenting a compilation of its physicochemical and spectroscopic data. Furthermore, it details experimental protocols for its isolation from natural sources and its chemical synthesis. The guide also delves into its known biological activities and discusses potential signaling pathways involved in its mechanism of action, offering valuable insights for researchers in natural product chemistry, medicinal chemistry, and drug discovery.

## Chemical Structure and Identification

**Kopsine** is classified as an aspidofractinine alkaloid, characterized by a rigid and highly intricate caged polycyclic skeleton. Its unambiguous structural elucidation has been accomplished through a combination of spectroscopic techniques and X-ray crystallography.

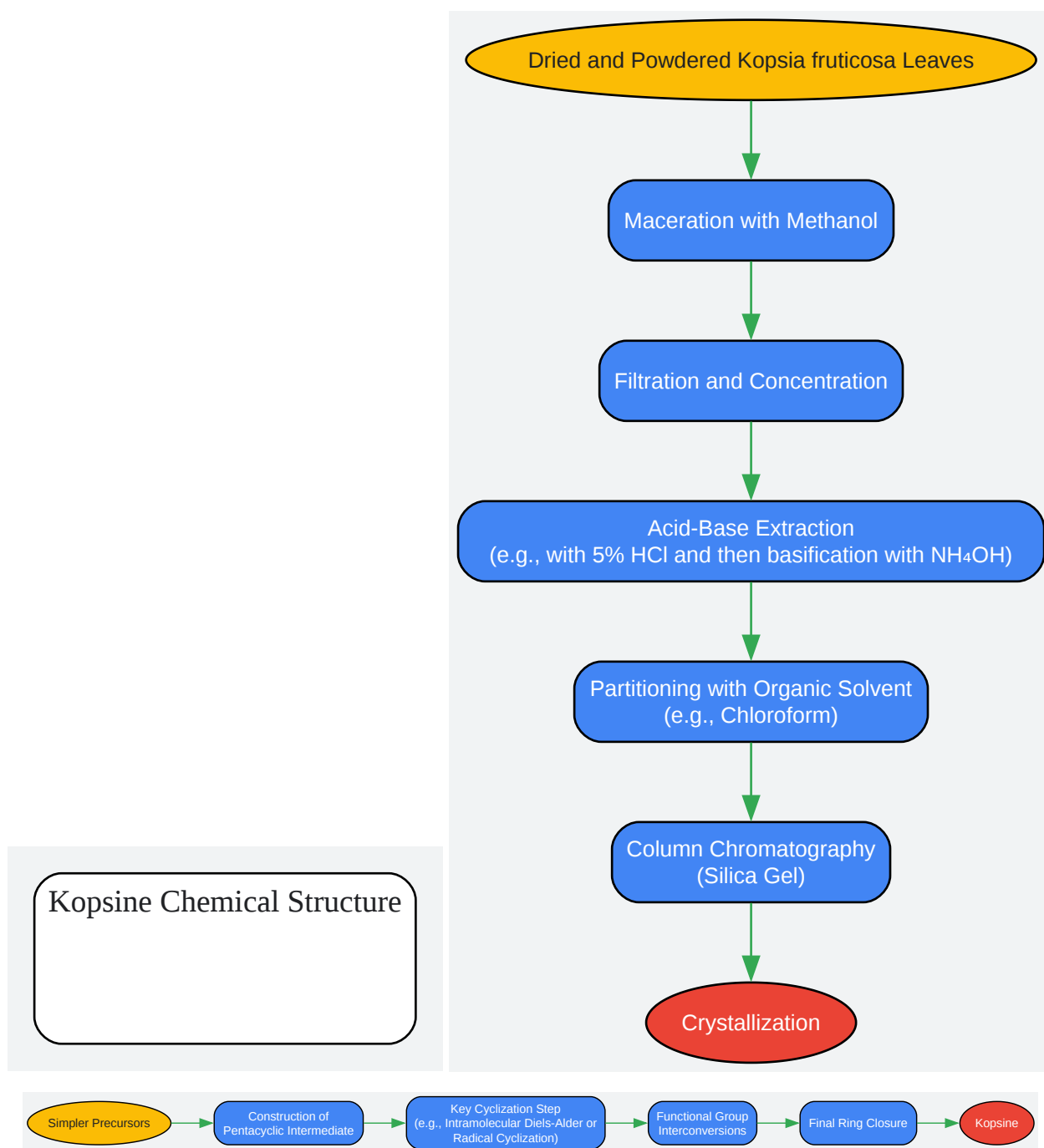
Systematic Name (IUPAC): methyl (1R,4S,12R,13S,16R,18S)-18-hydroxy-17-oxo-5,14-diazaheptacyclo[12.5.3.0<sup>1</sup>,<sup>13</sup>.0<sup>4</sup>,<sup>12</sup>.0<sup>4</sup>,<sup>18</sup>.0<sup>6</sup>,<sup>11</sup>.0<sup>12</sup>,<sup>16</sup>]docosa-6,8,10-triene-5-carboxylate

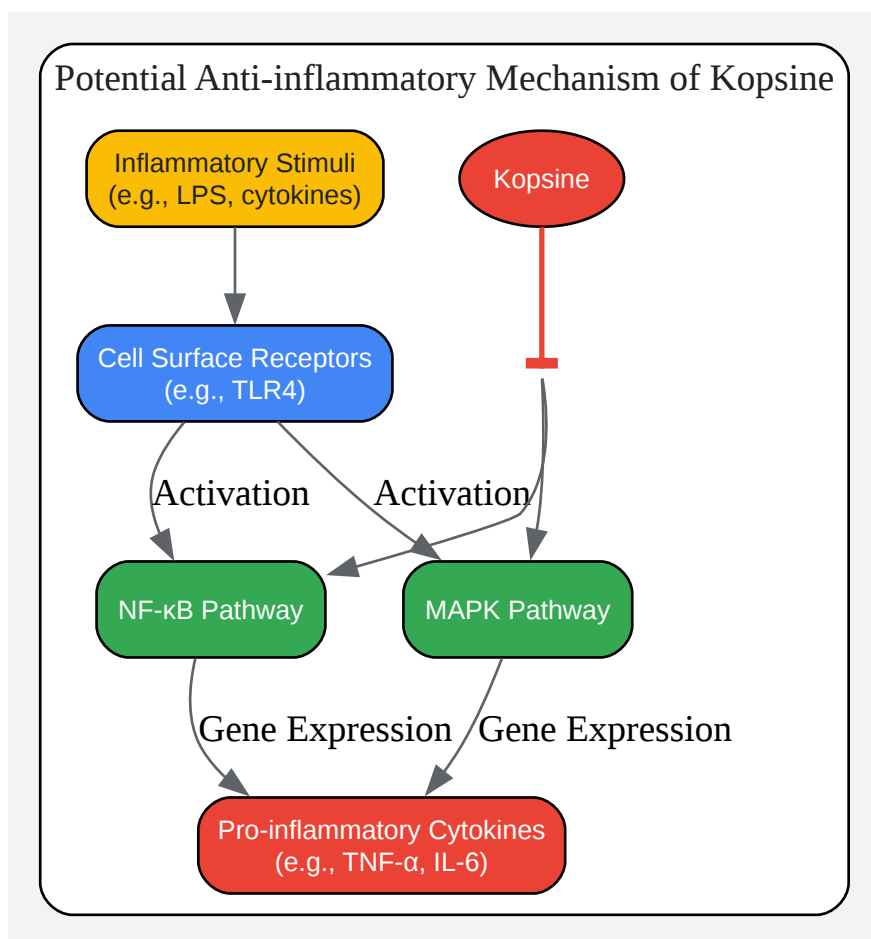
Chemical Formula:  $C_{22}H_{24}N_2O_4$

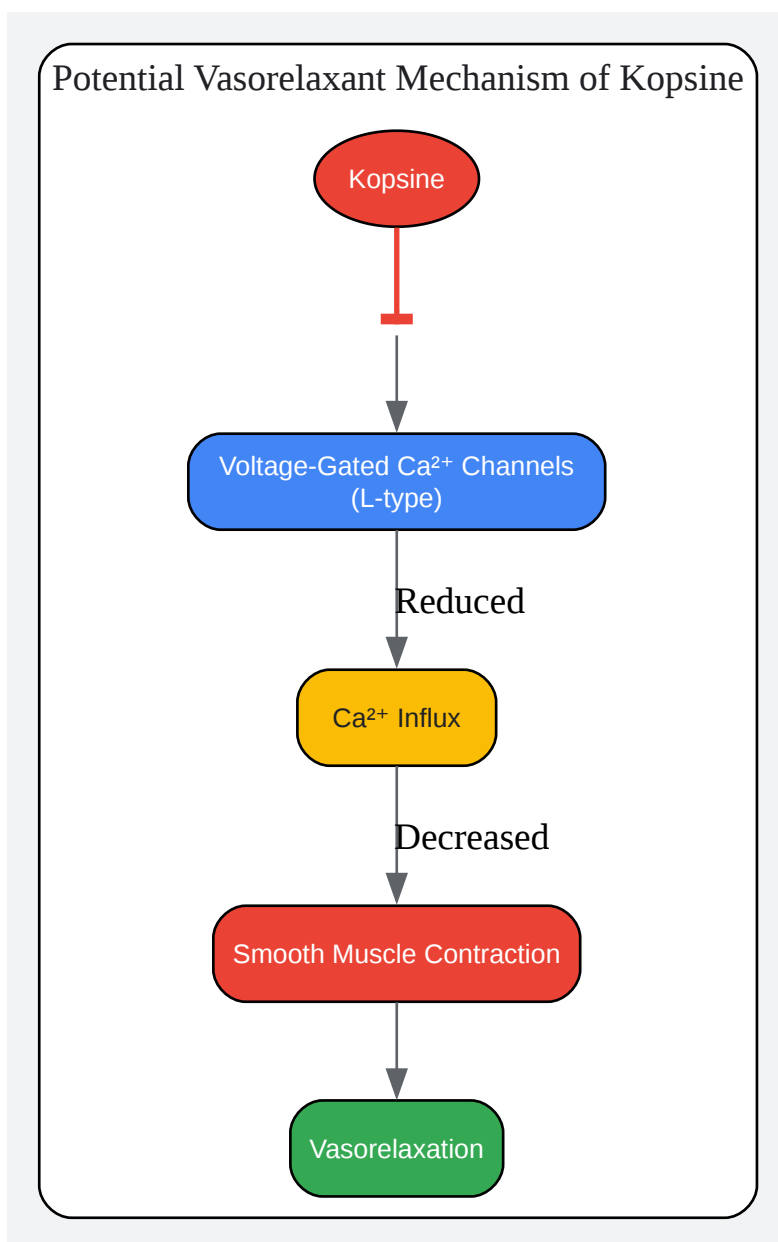
Molecular Weight: 380.44 g/mol

CAS Registry Number: 559-48-8

The fundamental structure of **Kopsine** is depicted below, illustrating its complex, seven-ring system.







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